

troubleshooting DHPCC-9 lack of effect in high ATP environments

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Compound of Interest

Compound Name: DHPCC-9
CAS No.: 1192248-37-5
Cat. No.: B607095

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Technical Support Center: DHPCC-9 Efficacy & Kinetics

Product: **DHPCC-9** (Pim Kinase Inhibitor) Application: Kinase Inhibition Assays (Cell-free & Cell-based) Issue: Reduced potency or lack of effect in high-ATP environments.

Part 1: The Mechanistic Root Cause

Why DHPCC-9 Fails in High ATP

DHPCC-9 is a Type I ATP-competitive inhibitor. Crystallographic studies confirm that **DHPCC-9** does not bind to the hinge region (unlike many kinase inhibitors) but competes directly with ATP for binding to the conserved Lys67 residue in the Pim-1 active site [1].^[1]

In biochemical screens, ATP concentrations are often kept near the

of the kinase (typically 10–50

M). However, intracellular ATP concentrations range from 1–5 mM. Because **DHPCC-9** and

ATP are mutually exclusive binders, a 100-fold increase in ATP concentration requires a proportional increase in **DHPCC-9** concentration to achieve the same occupancy.

The Cheng-Prusoff Effect: The relationship between your observed

and the inhibitor constant (

) is governed by the ATP concentration:

As

increases, the

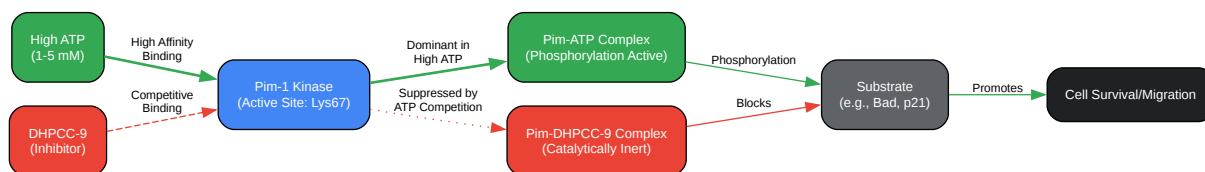
increases linearly. If you transition from a biochemical assay (

ATP) to a cellular environment (

ATP), the potency of **DHPCC-9** can drop by a factor of 50–100x.

Pathway Visualization: Competitive Dynamics

The following diagram illustrates the competitive exclusion of **DHPCC-9** by ATP at the Pim-1 Lys67 residue.



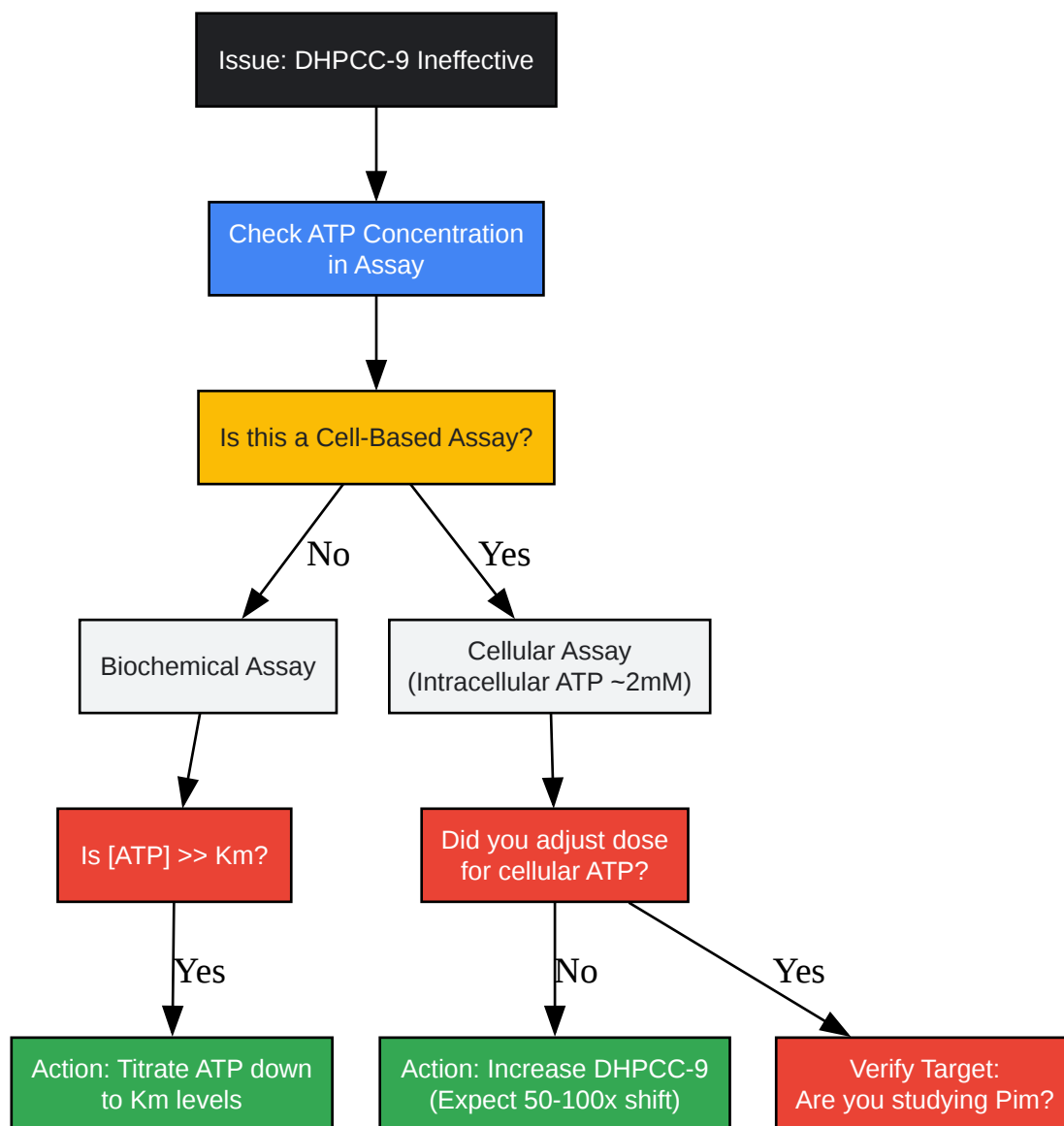
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Caption: Competitive binding dynamics between High ATP and **DHPCC-9** at the Pim-1 kinase active site. High ATP concentrations statistically favor the formation of the active complex.

Part 2: Troubleshooting Guide

Diagnostic Flowchart

Before altering your protocol, determine if the issue is Kinetic (ATP shift) or Structural (Target mismatch).



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Caption: Decision tree for isolating the cause of **DHPCC-9** efficacy loss based on assay type and ATP concentrations.

Step-by-Step Solutions

1. The "ATP Shift" Calculation

If you determined the

in a low-ATP kinase screen (e.g., ATP) and are now moving to high-ATP conditions (), you must recalculate the expected effective concentration.

- Symptom: Compound works in kinase panel (cell-free) but fails in cell proliferation assay.
- Solution: Use the Cheng-Prusoff correction.
 - Step 1: Determine the IC_{50} for ATP of your specific Pim kinase batch (Protocol A below).
 - Step 2: Apply the formula:
$$IC_{50}^{cell} = \frac{IC_{50}^{cell-free}}{1 + \frac{[ATP]}{K_m}}$$
 - Step 3: Multiply your biochemical IC_{50} by this factor to set the starting range for cell-based dosing.

2. Verify Target Specificity (Pim vs. AMPK)

A common error is assuming **DHPCC-9** is a broad-spectrum metabolic inhibitor.

- Clarification: **DHPCC-9** targets Pim-1, Pim-2, and Pim-3. It is not a direct AMPK inhibitor.[\[2\]](#)
- Conflict: If you are using **DHPCC-9** to inhibit AMPK in high ATP, it will have no effect because it is the wrong tool. For AMPK inhibition, use SBI-0206965 or Dorsomorphin (though Dorsomorphin is non-specific).
- Validation: Confirm target expression (Pim-1) in your cell line via Western Blot before treatment.

3. Incubation Time & Stability

DHPCC-9 competes with ATP. If the off-rate (k_{off}) is fast, high ATP will quickly displace the inhibitor during wash steps.

- Solution: Do not wash out the inhibitor. Maintain **DHPCC-9** presence throughout the assay duration.

Part 3: Experimental Protocols

Protocol A: ATP and Shift Determination

Use this protocol to quantify exactly how much High ATP is affecting **DHPCC-9** potency.

Materials:

- Recombinant Pim-1 Kinase.
- Substrate: S6 kinase peptide or Bad peptide.
- **DHPCC-9** (10 mM stock in DMSO).
- ATP (Ultra-pure).
- ADP-Glo or similar kinase detection kit.

Procedure:

- Determine $K_m(\text{ATP})$:
 - Plate Pim-1 kinase (5 ng/well) in kinase buffer.
 - Add ATP in a serial dilution (0 M to 1000 M).
 - Measure kinase activity.^[1] Plot Velocity vs. [ATP].
 - Calculate K_m (Concentration at $1/2 V_{max}$).
- Dual-ATP IC₅₀ Curve:

- Prepare two master mixes:
 - Low ATP Mix: [ATP] =

(e.g., 10

M).
 - High ATP Mix: [ATP] = 1 mM (Physiological mimic).
- Add **DHPCC-9** in serial dilution (e.g., 1 nM to 10

M) to both mixes.
- Incubate 60 mins at RT.
- Add substrate and initiate reaction.
- Analysis:
 - Plot % Inhibition vs. Log[**DHPCC-9**].
 - Compare the right-shift of the curve.

Protocol B: Cell-Based Target Engagement (Western Blot)

Verify **DHPCC-9** is entering the cell and competing with ATP effectively in vivo.

- Culture: Grow FDCP1 or PC-3 cells (Pim-expressing lines).
- Treatment: Treat with **DHPCC-9** at 10

M (Note: High concentration required due to ATP competition) for 2 hours.
- Control: Include a DMSO control and a Positive Control (e.g., Sunitinib).
- Lysis: Lyse cells rapidly using Phospho-Safe buffer + Protease/Phosphatase inhibitors.
- Detection: Western Blot for p-Bad (Ser112). Pim-1 phosphorylates Bad at Ser112.

- Success: Reduction in p-Bad signal relative to Total Bad.
- Failure: No change in p-Bad indicates **DHPCC-9** failed to outcompete intracellular ATP.

Part 4: Data Summary & Expectations

Table 1: Expected Potency Shift for **DHPCC-9**

Parameter	Biochemical Assay (Low ATP)	Physiological Condition (High ATP)
ATP Concentration	10	~2,000
	M	M (2 mM)
Primary Competitor	Negligible	Strong ATP Competition
DHPCC-9 IC50 (Pim-1)	~12 nM [1]	~500 - 1,200 nM (Estimated)
DHPCC-9 IC50 (Pim-2)	~51 nM [1]	> 2,000 nM
Recommended Dose	100 nM	5 - 10
		M

Part 5: FAQs

Q: Can I use **DHPCC-9** to inhibit AMPK? A: No. **DHPCC-9** is a selective Pim kinase inhibitor.^[3] While some kinase inhibitors have off-target effects, **DHPCC-9** is not a validated AMPK inhibitor. If you see "lack of effect" on AMPK signaling (e.g., p-ACC levels), it is because **DHPCC-9** does not target that kinase.

Q: Why does the literature say **DHPCC-9** is "potent" (nM range) if I need

M concentrations in cells? A: Potency in literature often refers to in vitro biochemical data (or low-ATP

). The cellular potency is always lower for ATP-competitive inhibitors due to the high intracellular concentration of ATP (1-5 mM) which competes for the binding site.

Q: Is the inhibition reversible? A: Yes. Because **DHPCC-9** binds non-covalently (competitive inhibition), removing the drug via media change will allow ATP to re-occupy the site and restore kinase activity.

References

- Pim-selective inhibitor **DHPCC-9** reveals Pim kinases as potent stimulators of cancer cell migration and invasion. Source:[3] Santio NM, et al. PLoS One. 2010. Context: Defines **DHPCC-9** structure, Pim-1/2/3 specificity, and ATP-competitive mechanism (Lys67 binding). URL:[[Link](#)]
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